

Potential hazards and safety precautions for 1-Fluorooctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Fluorooctane

Cat. No.: B1361355

[Get Quote](#)

1-Fluorooctane: A Technical Guide to Hazards and Safety

For researchers, scientists, and drug development professionals, a comprehensive understanding of the chemical properties and associated hazards of all reagents is paramount. This guide provides an in-depth analysis of the potential hazards and essential safety precautions for **1-Fluorooctane** (CAS No. 463-11-6), a fluorinated alkane used in various chemical syntheses and as a molecular probe.^{[1][2][3]}

Physicochemical and Hazard Profile

1-Fluorooctane is a colorless liquid with a molecular formula of C₈H₁₇F and a molecular weight of 132.22 g/mol.^{[1][4]} Its physical and chemical properties, along with its hazard classifications, are summarized in the table below.

Property	Value	Source(s)
Physical State	Liquid	[5]
Boiling Point	142-146 °C	[1][2]
Density	0.814 g/mL at 25 °C	[1][2]
Flash Point	36.7 °C - 42 °C (closed cup)	[2][5][6][7]
Refractive Index	n _{20/D} 1.396	[2]
GHS Hazard Pictograms	Flame, Exclamation Mark	[2][7]
GHS Signal Word	Warning	[2][7]
Hazard Statements	H226: Flammable liquid and vapor	[2][4][7]
H315: Causes skin irritation	[2][4][7]	
H319: Causes serious eye irritation	[2][4][7]	
H335: May cause respiratory irritation	[2][4][7]	
Hazard Classifications	Flammable Liquid (Category 3)	
Skin Irritation (Category 2)	[2][4][7]	
Eye Irritation (Category 2A)	[4][5]	
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	[2][7]	

Toxicological Information

While **1-Fluorooctane** is classified as a skin, eye, and respiratory irritant, detailed quantitative toxicological data, such as LD50 or LC50 values, are not readily available in the reviewed literature.[5][8] The primary hazards are associated with its flammability and irritant properties.

[4] Chronic exposure may lead to fluoride poisoning (fluorosis), characterized by symptoms such as weight loss, weakness, anemia, brittle bones, and stiff joints.[8]

Experimental Protocols for Safe Handling

The following protocols are essential for the safe handling and use of **1-Fluorooctane** in a laboratory setting.

Engineering Controls and Work Practices

- Ventilation: All work with **1-Fluorooctane** should be conducted in a well-ventilated area.[6] The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.
- Ignition Sources: Keep the compound away from open flames, hot surfaces, sparks, and other potential ignition sources.[5] Use non-sparking tools and take precautionary measures against static discharge.[5][6]
- Grounding: Ground and bond containers and receiving equipment to prevent static electricity buildup.[5]
- Hygiene: Do not eat, drink, or smoke in areas where **1-Fluorooctane** is handled.[5] Wash hands thoroughly after handling.[6]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when working with **1-Fluorooctane**:

- Eye and Face Protection: Wear chemical safety goggles or glasses.[5] A face shield may be necessary for splash protection.[5]
- Hand Protection: Wear appropriate chemical-resistant gloves.[6][9] Nitrile rubber gloves with a minimum thickness of 0.11 mm and a breakthrough time of at least 480 minutes are recommended.[9]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[5][9]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges.[5] A dust mask type N95 (US) may be suitable under certain

conditions.[2][7]

Storage Procedures

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6]
- Incompatibilities: Store away from strong oxidizing agents.[8]
- Temperature: Keep cool.

Emergency Procedures

Accidental Release Measures

- Evacuation: Evacuate unnecessary personnel from the area.[5][6]
- Ventilation: Ensure adequate ventilation.[6]
- Ignition Sources: Remove all sources of ignition.[6]
- Containment: Stop the leak if it is safe to do so.[5] Use an absorbent material like dry sand or earth to contain the spill.[9]
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a suitable container for disposal.[5]

First Aid Measures

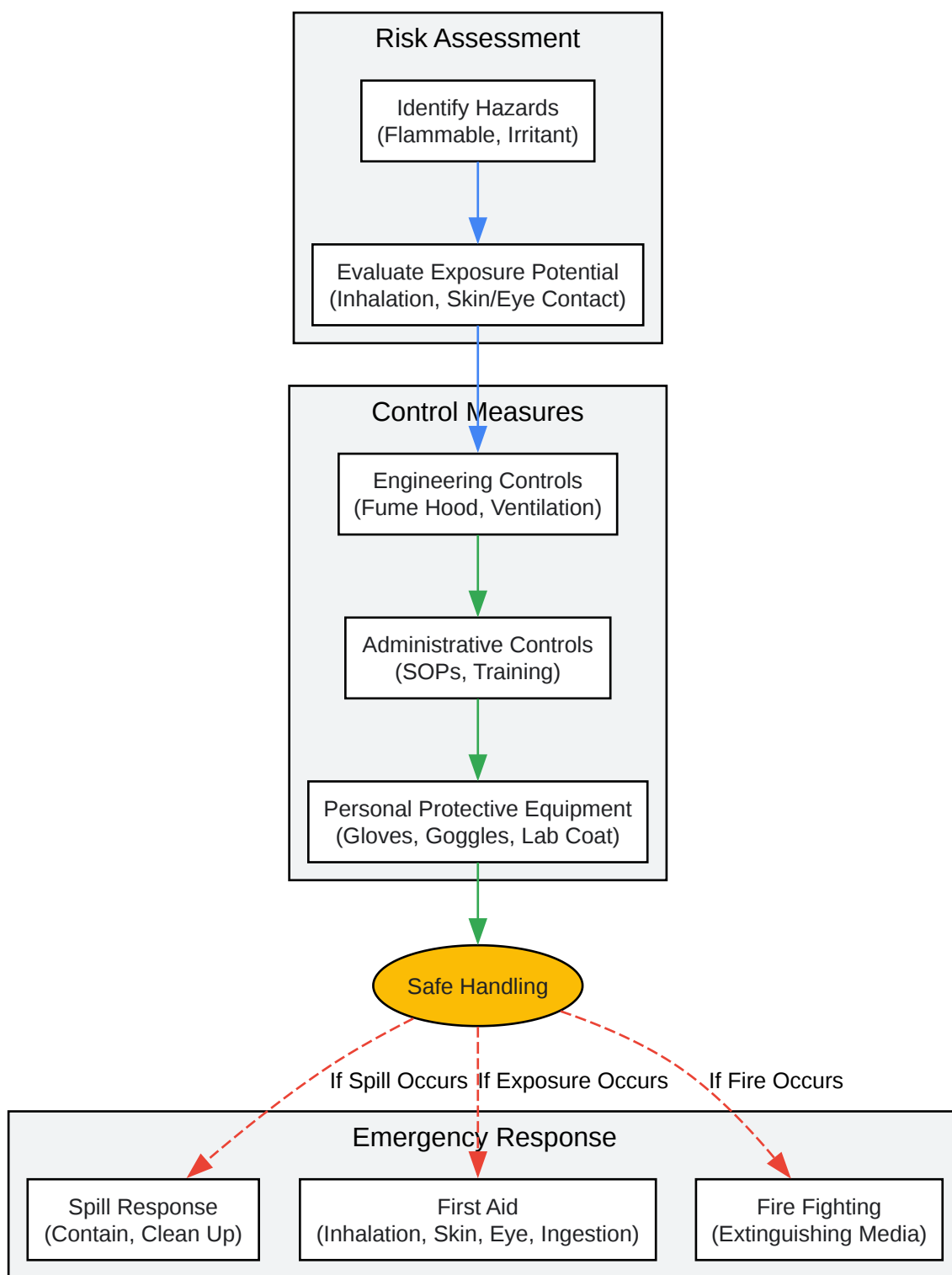
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.[6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide, or water spray.^{[5][6]}
- Specific Hazards: Thermal decomposition may generate carbon oxides and hydrogen fluoride.^{[5][10]} Vapors are heavier than air and may form explosive mixtures with air.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^{[6][8]}

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring safety when working with **1-Fluorooctane**.



[Click to download full resolution via product page](#)

Caption: Workflow for Hazard Mitigation with **1-Fluorooctane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Fluorooctane | 463-11-6 [m.chemicalbook.com]
- 2. 1-氟辛烷 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. CAS 463-11-6: 1-Fluorooctane | CymitQuimica [cymitquimica.com]
- 4. 1-Fluorooctane | C₈H₁₇F | CID 10027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. synquestlabs.com [synquestlabs.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. 1-氟辛烷 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. resources.rndsystems.com [resources.rndsystems.com]
- 10. synquestlabs.com [synquestlabs.com]
- To cite this document: BenchChem. [Potential hazards and safety precautions for 1-Fluorooctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361355#potential-hazards-and-safety-precautions-for-1-fluorooctane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com